

Application Note: Quantitative Analysis of 2-Hydroxy-5-phenylpentanoic Acid in Pharmaceutical Matrices

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Abstract

This document provides detailed analytical methods for the precise and accurate quantification of **2-Hydroxy-5-phenylpentanoic acid** (HPA), a compound of interest in pharmaceutical research and development. We present two robust, validated protocols tailored for different analytical needs: 1) A Reversed-Phase High-Performance Liquid Chromatography with UV detection (RP-HPLC-UV) method, ideal for routine quality control and analysis of bulk materials or formulated products, and 2) A highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method, designed for trace-level quantification in complex biological matrices such as plasma. The causality behind experimental choices, adherence to validation principles, and step-by-step protocols are detailed to ensure reliable implementation by researchers, scientists, and drug development professionals.

Introduction and Guiding Principles

2-Hydroxy-5-phenylpentanoic acid (CAS: 104216-93-5, Molecular Formula: $C_{11}H_{14}O_3$) is an organic acid whose accurate quantification is critical in various stages of pharmaceutical

development.[1] It may function as a metabolite, a process impurity, or a key intermediate in the synthesis of active pharmaceutical ingredients (APIs). The choice of an analytical method is therefore dictated by the specific requirements of the analysis, primarily the concentration range of the analyte and the complexity of the sample matrix.

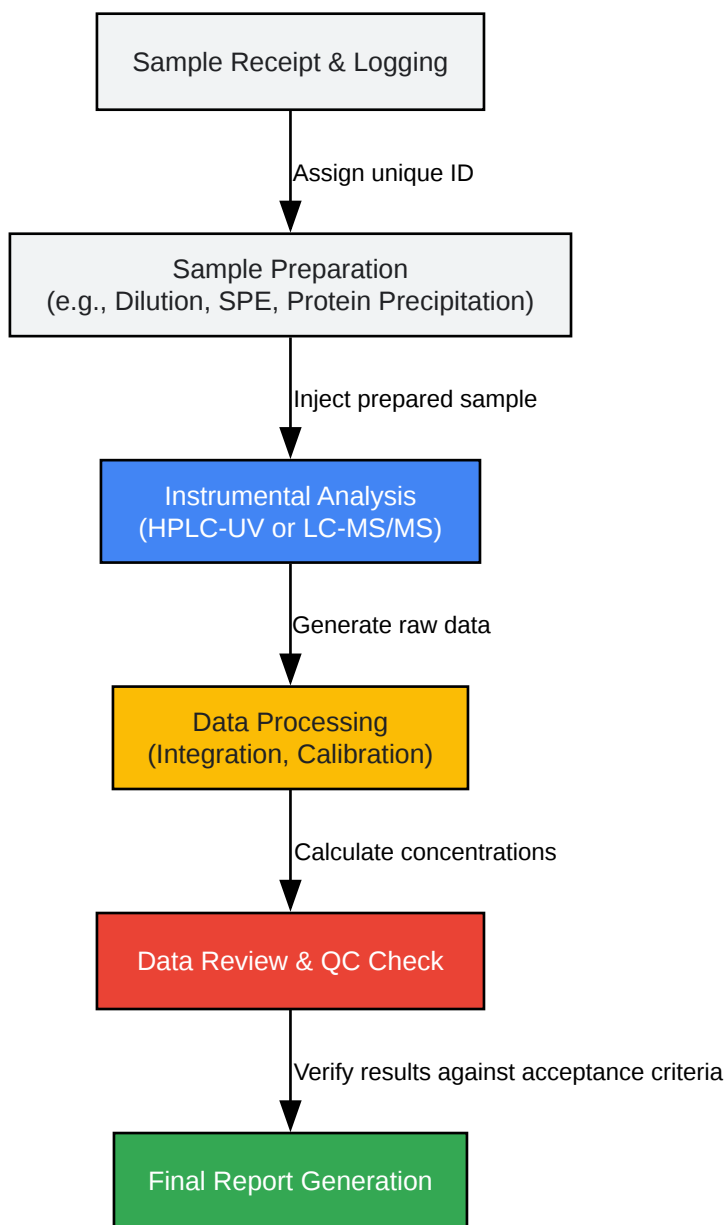
The methods detailed herein are developed and validated according to the principles outlined in the International Council for Harmonisation (ICH) Q2(R1) guideline, which ensures that an analytical procedure is suitable for its intended purpose.[2][3] Key validation characteristics, including accuracy, precision, specificity, linearity, range, and robustness, are foundational to the protocols described.[4]

Method Selection Rationale

- **RP-HPLC-UV:** This technique is a cornerstone of pharmaceutical analysis due to its robustness, cost-effectiveness, and reliability for quantifying analytes at moderate to high concentrations.[5][6] It is the preferred method for purity assessment of synthesized HPA and for assaying its concentration in drug products where the matrix is relatively simple and analyte levels are high.
- **LC-MS/MS:** For bioanalytical applications, where HPA may be present at trace levels (ng/mL to µg/mL) in complex matrices like plasma or urine, LC-MS/MS is the gold standard.[7][8] Its superior sensitivity and selectivity, achieved through Multiple Reaction Monitoring (MRM), allow for precise quantification with minimal interference from endogenous matrix components.[9]

General Analytical Workflow

The quantification of **2-Hydroxy-5-phenylpentanoic acid** follows a structured workflow, from initial sample handling to final data reporting. This process ensures consistency and data integrity.



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Figure 1: General workflow for the quantitative analysis of HPA.

Protocol 1: Quantification by RP-HPLC-UV

This protocol is optimized for the quantification of HPA in bulk drug substances or simple formulations.

Materials and Reagents

- **2-Hydroxy-5-phenylpentanoic acid** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Water (HPLC or Milli-Q grade)
- Phosphoric acid (H_3PO_4), analytical grade
- Methanol (HPLC grade)
- 0.45 μm syringe filters (e.g., PTFE)

Instrumentation and Chromatographic Conditions

- **HPLC System:** A system equipped with a quaternary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size). A C18 stationary phase is selected for its excellent retention and separation capabilities for moderately polar aromatic compounds like HPA.^[6]
- **Mobile Phase:** Isocratic mixture of Acetonitrile and Water (containing 0.1% Phosphoric Acid) at a 40:60 (v/v) ratio. Phosphoric acid is used to acidify the mobile phase, ensuring the carboxylic acid group of HPA is protonated (non-ionized) to achieve consistent retention and sharp peak shape.
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 30 °C
- **Injection Volume:** 10 μL
- **UV Detection Wavelength:** 210 nm (HPA exhibits absorbance in the low UV range due to its phenyl group and carboxylic acid moiety).
- **Run Time:** 10 minutes

Standard and Sample Preparation

- **Stock Standard Preparation (1000 µg/mL):** Accurately weigh 10 mg of HPA reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water (diluent).
- **Working Standards (Calibration Curve):** Prepare a series of working standards by serial dilution of the stock solution with the diluent. A recommended 5-point calibration range is 10, 25, 50, 100, and 200 µg/mL.[\[2\]](#)
- **Quality Control (QC) Samples:** Prepare QC samples from a separate weighing of the reference standard at three concentrations (e.g., 30, 75, and 150 µg/mL).
- **Sample Preparation:** Accurately weigh a portion of the sample material expected to contain HPA. Dissolve it in the diluent to achieve a theoretical concentration within the calibration range (e.g., 50 µg/mL). Filter the final solution through a 0.45 µm syringe filter before injection.

Validation Protocol and Acceptance Criteria

This protocol is validated by assessing the parameters outlined in ICH Q2(R1).[\[10\]](#)

Parameter	Method	Typical Acceptance Criteria
Specificity	Analyze blank (diluent), placebo (if applicable), and HPA standard.	No interfering peaks at the retention time of HPA. Peak purity should pass if using a DAD.
Linearity	Analyze the 5-point calibration curve and perform linear regression.	Correlation coefficient (r^2) $\geq$ 0.995.
Accuracy	Analyze QC samples (n=3 at each level) against the calibration curve.	Mean recovery within 98.0% - 102.0%. [4]
Precision	Repeatability: Six replicate preparations of a single sample. Intermediate Precision: Analysis on a different day by a different analyst.	Relative Standard Deviation (RSD) $\leq$ 2.0%. [11]
Range	Confirmed by accuracy and precision data.	10 - 200 $\mu\text{g/mL}$.
LOQ/LOD	Determined by signal-to-noise ratio (S/N) or standard deviation of the response and the slope.	LOQ: $S/N \geq 10$; LOD: $S/N \geq 3$.
Robustness	Deliberately vary parameters (e.g., flow rate $\pm 10\%$, column temp $\pm 5^\circ\text{C}$).	System suitability parameters (e.g., peak asymmetry, theoretical plates) remain within acceptable limits.

Protocol 2: Quantification by LC-MS/MS

This protocol is designed for the sensitive and selective quantification of HPA in human plasma.

Materials and Reagents

- HPA reference standard ($\geq 98\%$ purity)
- HPA stable isotope-labeled internal standard (SIL-IS), e.g., **2-Hydroxy-5-phenylpentanoic acid-d5**.
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Methanol (LC-MS grade)
- Human plasma (with appropriate anticoagulant, e.g., K₂EDTA)

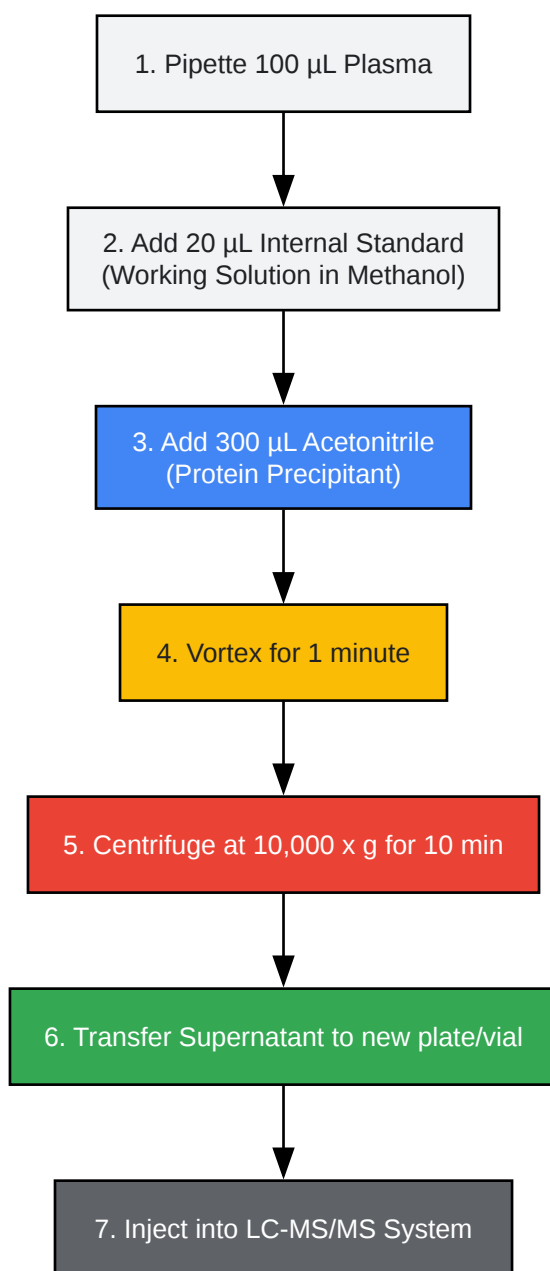
Instrumentation and Conditions

- LC System: A UHPLC or HPLC system capable of delivering accurate gradients.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water. Formic acid is a volatile acid, making it compatible with MS detection.[\[9\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Program:
 - 0.0 - 0.5 min: 5% B
 - 0.5 - 3.0 min: 5% to 95% B
 - 3.0 - 4.0 min: Hold at 95% B

- 4.0 - 4.1 min: 95% to 5% B
- 4.1 - 5.0 min: Hold at 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL
- Ionization Mode: ESI Negative (ESI-). The carboxylic acid group readily deprotonates to form a $[M-H]^-$ ion.
- MRM Transitions: (To be determined by direct infusion of HPA and SIL-IS)
 - HPA: e.g., Q1: 193.1 -> Q3: 149.1 (loss of CO₂)
 - HPA-d5 (IS): e.g., Q1: 198.1 -> Q3: 154.1

Sample Preparation: Protein Precipitation

This workflow is designed to efficiently remove proteins from plasma, which can interfere with the analysis and damage the LC column.[\[12\]](#)



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Figure 2: Protein precipitation workflow for plasma sample preparation.

Calibration and QC

- **Stock Solutions:** Prepare separate 1 mg/mL stock solutions of HPA and HPA-d5 in methanol.
- **Calibration Standards:** Spike blank human plasma with appropriate volumes of the HPA working solution to create an 8-point calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000,

2000 ng/mL).

- QC Samples: Prepare QC samples in blank plasma at four levels: Lower Limit of Quantification (LLOQ), Low, Medium, and High concentrations.
- Sample Processing: Process all standards, QCs, and unknown samples as described in the protein precipitation workflow (Section 4.3).

Validation Protocol and Acceptance Criteria

Validation follows regulatory guidance for bioanalytical methods.[\[13\]](#)[\[14\]](#)

Parameter	Method	Typical Acceptance Criteria
Selectivity	Analyze six different lots of blank plasma.	No significant interference at the retention times of HPA and IS (<20% of LLOQ response).
Linearity	Analyze calibration curves over 3 separate runs. Use a weighted (1/x or 1/x ²) linear regression.	$r^2 \geq 0.99$; back-calculated concentrations must be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).
Accuracy & Precision	Analyze 5 replicates of QC samples at 4 levels in 3 separate runs (inter- and intra-assay).	Mean accuracy within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ). Precision (RSD) $\leq 15\%$ ($\leq 20\%$ at LLOQ).
Matrix Effect	Compare analyte response in post-extraction spiked blank plasma vs. neat solution.	IS-normalized matrix factor should be consistent across lots with an RSD $\leq 15\%$.
Recovery	Compare analyte response in pre-extraction spiked plasma vs. post-extraction spiked plasma.	Recovery should be consistent and reproducible.
Stability	Evaluate analyte stability under various conditions (freeze-thaw, short-term benchtop, long-term storage, post-preparative).	Mean concentrations of stability samples must be within $\pm 15\%$ of nominal.

Summary of Method Performance

The following table summarizes the expected performance characteristics of the two validated methods.

Performance Characteristic	RP-HPLC-UV Method	LC-MS/MS Method
Intended Use	Assay, Purity, QC Testing	Bioanalysis, Trace Quantification
Typical Matrix	Drug Substance, Drug Product	Plasma, Urine, Tissues
Linear Range	10 - 200 µg/mL	1 - 2000 ng/mL
LLOQ	~5 µg/mL	1 ng/mL
Accuracy (% Recovery)	98.0 - 102.0%	85.0 - 115.0%
Precision (% RSD)	≤ 2.0%	≤ 15%
Analysis Time	~10 min/sample	~5 min/sample

Conclusion

Two distinct, robust, and reliable analytical methods for the quantification of **2-Hydroxy-5-phenylpentanoic acid** have been presented. The RP-HPLC-UV method serves as an excellent tool for quality control and routine analysis of high-concentration samples. For applications requiring high sensitivity and selectivity, such as pharmacokinetic studies in biological fluids, the LC-MS/MS method provides the necessary performance. By following the detailed protocols and validation guidelines described in this note, researchers can generate accurate and defensible data suitable for regulatory submission and to support drug development programs.

References

- ICH. (1995). Q 2 (R1) Validation of Analytical Procedures: Text and Methodology. European Medicines Agency. [\[Link\]](#)
- ECA Academy. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. [\[Link\]](#)
- FDA. (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. U.S. Food and Drug Administration. [\[Link\]](#)
- Perpusnas. (2025). ICH Q2 R1: Mastering Analytical Method Validation. [\[Link\]](#)

- ResolveMass Laboratories. (2025). Analytical Method Development and Validation in Pharmaceuticals. [\[Link\]](#)
- Hoffmann, G., et al. (1989). Quantitative analysis for organic acids in biological samples: batch isolation followed by gas chromatographic-mass spectrometric analysis. Clinical Chemistry. [\[Link\]](#)
- Lab Manager. (2025). ICH and FDA Guidelines for Analytical Method Validation. [\[Link\]](#)
- ICH. Quality Guidelines. [\[Link\]](#)
- Sema. Validation Of Analytical Methods For Pharmaceutical Analysis. [\[Link\]](#)
- FDA. (2024). Q2(R2) Validation of Analytical Procedures. U.S. Food and Drug Administration. [\[Link\]](#)
- AMSbiopharma. (2025). ICH Guidelines for Analytical Method Validation Explained. [\[Link\]](#)
- Chen, Y., et al. (2025). Development of an LC-MS Method for the Quantitative Determination of Six Organic Acids Produced by Bacterial Fermentation In Vitro and In Vivo. MDPI. [\[Link\]](#)
- Chromatography Today. (2023). Measuring Organic Acids and Organic Anions with Precision. [\[Link\]](#)
- Villarreal, L., et al. (2023). High-throughput quantification of microbial-derived organic acids in mucin. Microbiology Society. [\[Link\]](#)
- Springer Nature Experiments. Results for "Gas Chromatography-mass Spectrometry". [\[Link\]](#)
- Pharmacognosy Research. (2015). Structural elucidation of chemical constituents from Benincasa hispida seeds and Carissa congesta roots by gas chromatography: Mass spectroscopy. [\[Link\]](#)
- Agilent. (2022). Advances in Food Testing & Environmental Analysis Application Compendium. [\[Link\]](#)
- LCGC. (2024). Detailed Glycosylation Analysis of Therapeutic Enzymes Using Comprehensive 2D-LC–MS. [\[Link\]](#)

- SIELC. Separation of Pentanoic acid, 2-hydroxy-4-methyl- on Newcrom R1 HPLC column. [\[Link\]](#)
- López, R., et al. (2015). Quantitative determination of five hydroxy acids, precursors of relevant wine aroma compounds in wine and other alcoholic beverages. PubMed. [\[Link\]](#)
- Herrero, M., et al. Trends in LC-MS and LC-HRMS analysis and characterization of polyphenols in food. [\[Link\]](#)
- Nature. (2024). HPLC-MS/MS based method for the determination of 2-(3-hydroxy-5-phosphonooxymethyl-2-methyl-4-pyridyl)-1,3-thiazolidine-4-carboxylic acid in human plasma. [\[Link\]](#)
- PubChem. **2-Hydroxy-5-phenylpentanoic acid**. National Institutes of Health. [\[Link\]](#)
- Baskaran, R., et al. (2016). Gas chromatography-mass spectrometry (gc-ms) analysis of ethanolic extracts of barleria. World Journal of Pharmacy and Pharmaceutical Sciences. [\[Link\]](#)
- Poboży, E., et al. (2010). HPLC determination of perfluorinated carboxylic acids with fluorescence detection. [\[Link\]](#)
- Wang, S., et al. (2018). Simultaneous Determination of Five Phenolic Acids and Four Flavonoid Glycosides in Rat Plasma Using HPLC-MS/MS and Its Application to a Pharmacokinetic Study. MDPI. [\[Link\]](#)
- Khoddami, A., et al. (2013). Techniques for Analysis of Plant Phenolic Compounds. MDPI. [\[Link\]](#)
- UB. (2021). Analytical Methods for Exploring Nutraceuticals Based on Phenolic Acids and Polyphenols. [\[Link\]](#)
- Heffernan, A. L., et al. (2016). Rapid, automated online SPE-LC-QTRAP-MS/MS method for the simultaneous analysis of 14 phthalate metabolites and 5 bisphenol analogues in human urine. The University of Queensland. [\[Link\]](#)

- CentAUR. Validation of a high-throughput method for the quantification of flavanol and procyanidin biomarkers and methylxanthines in plasma. [\[Link\]](#)

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Sources

- 1. 2-Hydroxy-5-phenylpentanoic acid | C₁₁H₁₄O₃ | CID 18008536 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. ema.europa.eu [\[ema.europa.eu\]](https://ema.europa.eu)
- 3. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [\[gmp-compliance.org\]](https://gmp-compliance.org)
- 4. resolvemass.ca [\[resolvemass.ca\]](https://resolvemass.ca)
- 5. chromatographytoday.com [\[chromatographytoday.com\]](https://chromatographytoday.com)
- 6. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 7. Detection Methods for Organic Acids - Creative Proteomics [\[metabolomics.creative-proteomics.com\]](https://metabolomics.creative-proteomics.com)
- 8. espace.library.uq.edu.au [\[espace.library.uq.edu.au\]](https://espace.library.uq.edu.au)
- 9. HPLC-MS/MS based method for the determination of 2-(3-hydroxy-5-phosphonooxymethyl-2-methyl-4-pyridyl)-1,3-thiazolidine-4-carboxylic acid in human plasma - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 10. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager [\[labmanager.com\]](https://labmanager.com)
- 11. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [\[amsbiopharma.com\]](https://amsbiopharma.com)
- 12. centaur.reading.ac.uk [\[centaur.reading.ac.uk\]](https://centaur.reading.ac.uk)
- 13. Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry | FDA [\[fda.gov\]](https://fda.gov)
- 14. fda.gov [\[fda.gov\]](https://fda.gov)

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